An In-Depth Technical Guide to 4-Bromo-6-cyclopropyl-2-methylpyrimidine

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Compound of Interest

Compound Name:	*4-Bromo-6-cyclopropyl-2-methylpyrimidine*
CAS No.:	*1412959-69-3*
Cat. No.:	*B2595166*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-6-cyclopropyl-2-methylpyrimidine is a substituted pyrimidine derivative that holds significant interest within the fields of medicinal chemistry and drug discovery. Its unique structural combination of a pyrimidine core, a bromine atom, a cyclopropyl group, and a methyl group makes it a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. This guide provides a comprehensive overview of its chemical identifiers, synthesis, potential applications, and safety protocols, tailored for professionals in the research and development sector.

The pyrimidine scaffold is a cornerstone in the development of a wide array of biologically active compounds, including antiviral, antibacterial, and anticancer agents.[1][2][3][4] The strategic placement of various substituents on the pyrimidine ring allows for the fine-tuning of a molecule's physicochemical properties and its interaction with biological targets. The presence of a bromine atom, for instance, can enhance binding affinity and provides a reactive handle for

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further chemical modifications through cross-coupling reactions.[5] The cyclopropyl moiety is known to improve metabolic stability and potency in drug candidates.[4]

Core Identifiers and Chemical Properties

A precise understanding of a compound's identifiers is crucial for accurate documentation, procurement, and regulatory compliance.

Identifier	Value	Source
CAS Number	1412959-69-3	[6]
Molecular Formula	$C_8H_9BrN_2$	[6]
IUPAC Name	4-Bromo-6-cyclopropyl-2-methylpyrimidine	Inferred from structure
Canonical SMILES	CC1=NC(=CC(=N1)Br)C2CC2	Inferred from structure
Molecular Weight	213.08 g/mol	Calculated

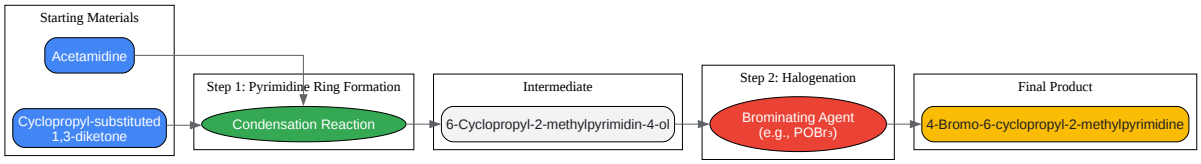
Synthesis and Methodologies

The synthesis of substituted pyrimidines can be achieved through various established chemical reactions. While a specific, detailed protocol for the direct synthesis of **4-Bromo-6-cyclopropyl-2-methylpyrimidine** is not readily available in the public domain, a plausible synthetic route can be devised based on well-established pyrimidine synthesis methodologies.

A common and effective method for constructing the pyrimidine ring is the condensation of a 1,3-dicarbonyl compound or its equivalent with an amidine.[7] For the target molecule, a potential synthetic pathway could involve the reaction of a cyclopropyl-substituted 1,3-dike-tone with acetamidine, followed by a bromination step.

Conceptual Synthesis Workflow:

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Caption: Conceptual workflow for the synthesis of **4-Bromo-6-cyclopropyl-2-methylpyrimidine**.

Exemplary Laboratory Protocol (Hypothetical):

This protocol is a generalized representation and would require optimization for specific laboratory conditions.

Step 1: Synthesis of 6-Cyclopropyl-2-methylpyrimidin-4-ol

- To a solution of sodium ethoxide in ethanol, add the cyclopropyl-substituted 1,3-diketone.
- To this mixture, add acetamidine hydrochloride and reflux for several hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and neutralize with an appropriate acid.
- The resulting precipitate, 6-cyclopropyl-2-methylpyrimidin-4-ol, is filtered, washed, and dried.

Step 2: Bromination to Yield **4-Bromo-6-cyclopropyl-2-methylpyrimidine**

- Treat the intermediate from Step 1 with a brominating agent such as phosphorus oxybromide ($POBr_3$).

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- Heat the reaction mixture under reflux conditions.
- After the reaction is complete (as monitored by TLC), carefully quench the reaction mixture with ice water.
- Extract the product with a suitable organic solvent.
- The organic layer is then washed, dried, and the solvent is evaporated to yield the crude product.
- Purify the crude product by column chromatography to obtain pure **4-Bromo-6-cyclopropyl-2-methylpyrimidine**.

This proposed synthesis is based on established principles of pyrimidine chemistry and provides a solid starting point for researchers aiming to produce this compound.[7][8]

Applications in Research and Drug Development

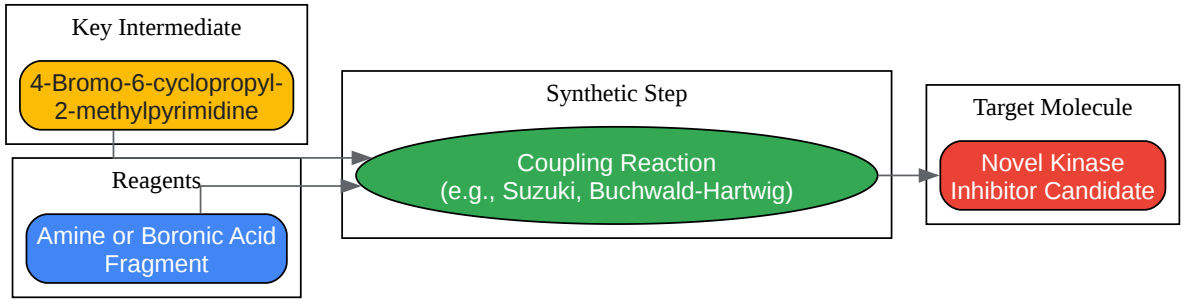
Substituted pyrimidines are integral to the development of a wide range of therapeutic agents.[1][3] The unique combination of substituents in **4-Bromo-6-cyclopropyl-2-methylpyrimidine** makes it a promising scaffold for targeting various biological pathways.

Potential as a Kinase Inhibitor Intermediate:

Many kinase inhibitors, which are crucial in cancer therapy, feature a pyrimidine core. The bromine atom at the 4-position of the target molecule can serve as a key attachment point for various amine-containing fragments via nucleophilic aromatic substitution or palladium-catalyzed cross-coupling reactions.[5] This allows for the systematic exploration of the chemical space around the pyrimidine scaffold to optimize binding to the target kinase.

Illustrative Kinase Inhibitor Synthesis Pathway:

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Caption: Use of **4-Bromo-6-cyclopropyl-2-methylpyrimidine** in kinase inhibitor synthesis.

The biological activity of bromo-pyrimidine analogs as tyrosine kinase inhibitors has been demonstrated in the literature, highlighting the potential of such scaffolds in oncology research. [5]

Safety and Handling

Due to the absence of a specific Material Safety Data Sheet (MSDS) for **4-Bromo-6-cyclopropyl-2-methylpyrimidine** (CAS 1412959-69-3), a precautionary approach to handling is essential. The safety information for structurally related brominated and chlorinated pyrimidines suggests that this compound should be handled with care.

General Hazards of Related Compounds:

- Skin Irritation: May cause skin irritation upon contact.[9]
- Eye Irritation: May cause serious eye irritation.[9]
- Harmful if Swallowed: May be harmful if ingested.[10]
- Respiratory Irritation: May cause respiratory tract irritation.[10]

Recommended Handling Procedures:

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- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles with side shields, and a lab coat.[9][10]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[9]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9]

First Aid Measures (Based on Related Compounds):

- In case of skin contact: Immediately wash with plenty of soap and water. If irritation persists, seek medical attention.[9]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[9]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[10]

It is imperative to consult the supplier-specific safety data sheet upon acquisition of this compound for the most accurate and detailed safety information.

Conclusion

4-Bromo-6-cyclopropyl-2-methylpyrimidine represents a valuable and versatile building block for the synthesis of novel compounds with potential applications in drug discovery, particularly in the development of kinase inhibitors. While detailed public information on this specific molecule is emerging, its structural features and the well-established chemistry of pyrimidines provide a strong foundation for its use in research and development. Adherence to strict safety protocols, based on the known hazards of related compounds, is essential when

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handling this chemical. As research progresses, the full potential of this and similar substituted pyrimidines in advancing therapeutic options is likely to be further elucidated.

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